

# An In-depth Technical Guide to Thallium(I) Sulfide (Tl<sub>2</sub>S)

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## Compound of Interest

Compound Name: *Thallium sulfide*

Cat. No.: *B1143996*

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This guide provides a focused overview of the fundamental chemical properties of thallium(I) sulfide, specifically its molecular formula and weight. The information is presented to support research and development activities where precise chemical data is paramount.

## Molecular Formula and Composition

Thallium(I) sulfide, also known as thallos sulfide, is an inorganic compound with the chemical formula Tl<sub>2</sub>S.[1][2] This formula indicates that each molecule of thallium(I) sulfide is composed of two thallium (Tl) atoms and one sulfur (S) atom. The thallium in this compound exists in the +1 oxidation state.[2]

## Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. Based on the atomic weights of thallium and sulfur, the molecular weight of Tl<sub>2</sub>S can be calculated.

The standard atomic weight of Thallium (Tl) is within the range of [204.382, 204.385].[3][4] For the purposes of this calculation, the value of 204.3833 u will be used.[5] The standard atomic weight of Sulfur (S) is within the range of [32.059, 32.076].[6] A commonly accepted value is 32.066 u.[7]

The calculation is as follows:

(Atomic Weight of Tl × 2) + Atomic Weight of S = Molecular Weight of Tl<sub>2</sub>S

(204.3833 u × 2) + 32.066 u = 408.7666 u + 32.066 u = 440.8326 u

This calculated value is consistent with experimentally determined and published molar masses. For instance, the molar mass is cited as 440.833 g/mol [1], and the molecular weight is reported as 440.82 g/mol [8] and 440.83 g/mol [9].

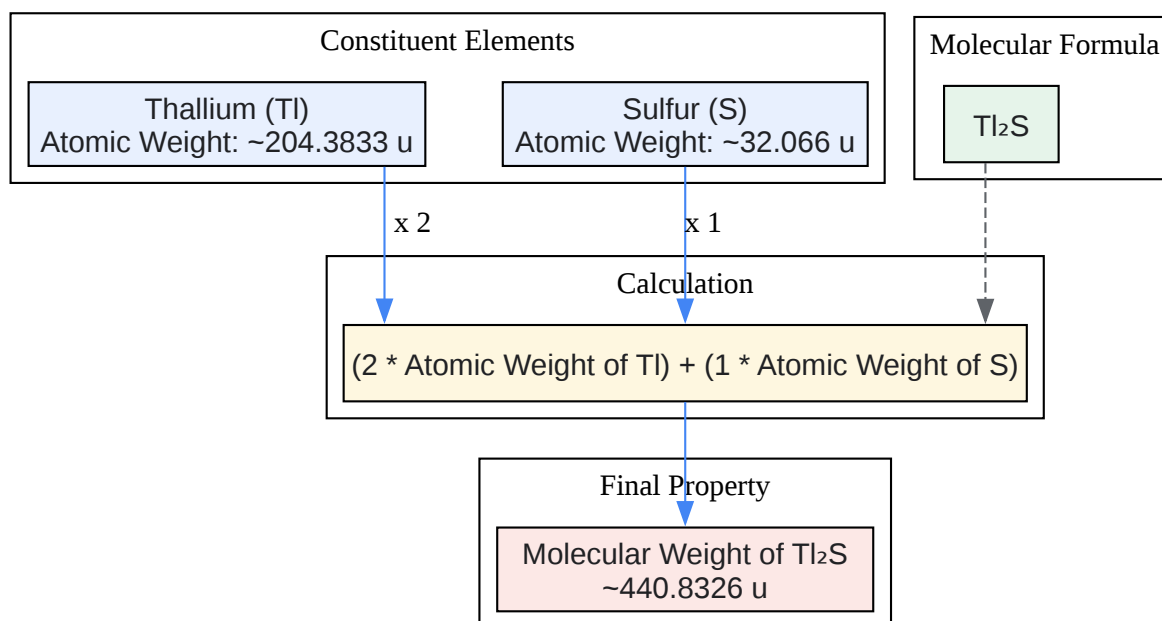
## Quantitative Data Summary

For ease of reference and comparison, the key quantitative data for thallium(I) sulfide and its constituent elements are summarized in the table below.

Property	Symbol/Formula	Value	Citations
Compound Properties			
Chemical Formula	Tl <sub>2</sub> S	Tl <sub>2</sub> S	[1][2]
Molar Mass	440.833 g/mol	[1]	
Molecular Weight	440.82 g/mol	[8]	
	440.83 g/mol	[9]	
Constituent Elements			
Element	Tl	Thallium	
Atomic Weight	[204.382, 204.385] u	[3][4]	
	204.3833 u	[5]	
Element	S	Sulfur	
Atomic Weight	[32.059, 32.076] u	[6]	
	32.066 u	[7]	

## Logical Relationship Diagram

The logical flow for determining the molecular weight of thallium(I) sulfide from its constituent elements is illustrated below.



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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to Thallium(I) Sulfide (Tl<sub>2</sub>S)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143996#thallium-sulfide-tl2s-molecular-formula-and-weight]

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